

# Application Notes and Protocols for Octyl Nitrate in Organic Synthesis

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## Compound of Interest

Compound Name: Octyl nitrate

Cat. No.: B1618311

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This document provides detailed application notes and protocols for the use of **octyl nitrate** as a reagent in organic synthesis. **Octyl nitrate**, an alkyl nitrate ester, serves as a versatile reagent for various transformations, including the synthesis of nitroalkanes. These protocols are intended to guide researchers in the safe and effective application of this compound in a laboratory setting.

## Introduction

**Octyl nitrate** ( $C_8H_{17}NO_3$ ) is a colorless to pale yellow liquid primarily known for its application as a cetane improver in diesel fuel.<sup>[1]</sup> However, its chemical reactivity extends to the realm of organic synthesis, where it can be utilized as an oxidizing agent and a source for the introduction of nitro groups into organic molecules.<sup>[2][3]</sup> This document focuses on its application in the synthesis of nitroalkanes, a class of compounds that are valuable intermediates in the preparation of amines, oximes, and other nitrogen-containing functional groups.

## Safety and Handling

**Octyl nitrate** is a combustible liquid and should be handled with care.<sup>[1]</sup> Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid inhalation of vapors and

contact with skin and eyes. Store **octyl nitrate** in a cool, dry place away from heat and ignition sources.

## Application: Synthesis of Nitroalkanes

**Octyl nitrate** can be employed as a nitrating agent for the conversion of primary or secondary alkyl nitrates to their corresponding nitroalkanes in the presence of an alkali metal nitrite. This method is particularly useful for the synthesis of higher nitroalkanes.[4]

## General Reaction Scheme

The overall transformation involves the reaction of an alkyl nitrate with an alkali metal nitrite, where **octyl nitrate** can be the starting alkyl nitrate to produce 1-nitrooctane.

Reaction:  $R-ONO_2 + M-NO_2 \rightarrow R-NO_2 + M-ONO_2$  Where R = octyl, M = alkali metal (e.g., Na, K)

## Experimental Protocol: Synthesis of 1-Nitrooctane from Octyl Nitrate

This protocol is adapted from the general procedure described for the conversion of alkyl nitrates to nitroalkanes.[4]

Materials:

- **Octyl nitrate**
- Sodium nitrite ( $NaNO_2$ )
- Inert solvent (e.g., Dimethylformamide - DMF)
- Nitrite ester scavenger (optional, to minimize side reactions)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, heating mantle, etc.)
- Equipment for extraction and purification (separatory funnel, rotary evaporator, distillation apparatus or chromatography columns)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium nitrite in an inert solvent such as DMF.
- **Addition of **Octyl Nitrate**:** To the stirred solution, add **octyl nitrate**. The reaction can be carried out for the synthesis of nitroalkanes containing from 1 up to about 20 carbon atoms. [\[4\]](#)
- **Reaction Conditions:** Heat the reaction mixture to a temperature sufficient to effect the conversion to the nitroalkane. A typical temperature range is between 50°C and 120°C.[\[4\]](#) The optimal temperature should be determined for the specific substrate to avoid decomposition of the product.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by pouring it into a separatory funnel containing water.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Combine the organic layers, dry over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and concentrate the solvent using a rotary evaporator. The crude product can be purified by fractional distillation under reduced pressure or by column chromatography on silica gel.

## Quantitative Data

The following table summarizes the general reaction parameters for the synthesis of nitroalkanes from alkyl nitrates. Specific yields for the reaction with **octyl nitrate** should be determined experimentally.

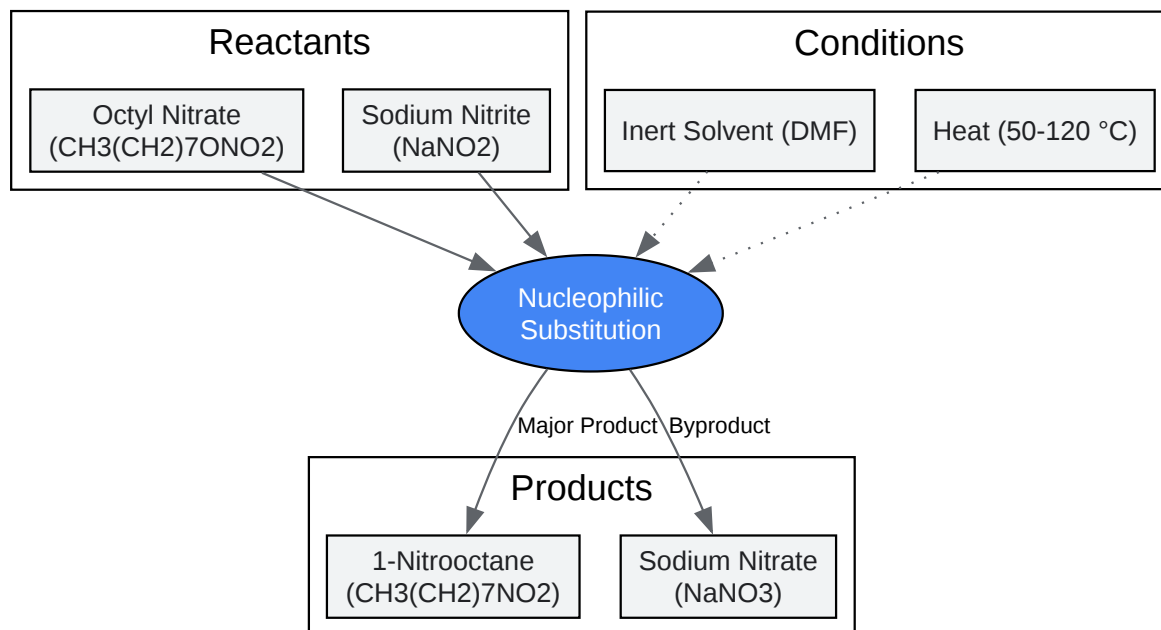
Parameter	Value/Condition	Reference
Substrate	Primary or Secondary Alkyl Nitrates (e.g., Octyl Nitrate)	[4]
Reagent	Alkali Metal Nitrite (e.g., Sodium Nitrite)	[4]
Solvent	Inert Solvent (e.g., DMF)	[4]
Temperature	50 - 120 °C	[4]
Product	Nitroalkane (e.g., 1-Nitrooctane)	[4]

## Reaction Mechanisms and Workflows

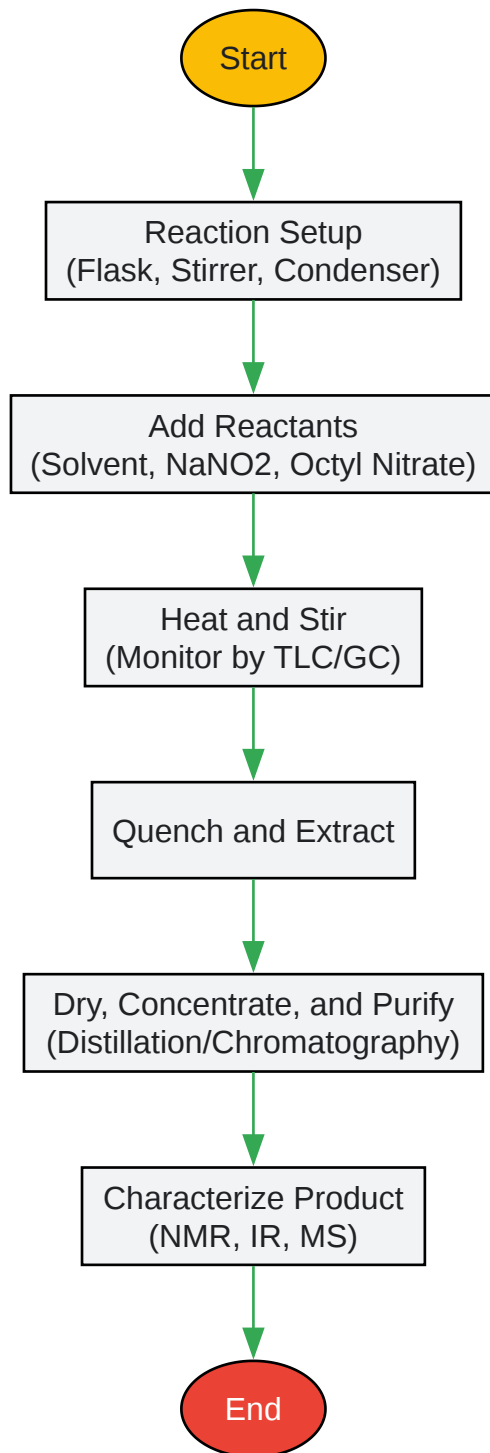
### Synthesis of 1-Nitrooctane from Octyl Nitrate

The reaction proceeds through a nucleophilic substitution where the nitrite ion displaces the nitrate group from the octyl chain.

## Synthesis of 1-Nitrooctane



## General Experimental Workflow



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## References

- 1. CAS 629-39-0: Octyl nitrate | CymitQuimica [cymitquimica.com]
- 2. Octyl nitrate | CAS 629-39-0 [frontierspecialtychemicals.com]
- 3. Octyl nitrate | 629-39-0 | Benchchem [benchchem.com]
- 4. US3461178A - Preparation of nitroalkanes from alkyl nitrates and alkali metal nitrites - Google Patents [patents.google.com]
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